

# Identifying the biological targets of D1N8

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## Compound of Interest

Compound Name: D1N8

Cat. No.: B12369961

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## References

- 1. Disabled 1 Is Part of a Signaling Pathway Activated by Epidermal Growth Factor Receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Disabled-1 acts downstream of Reelin in a signaling pathway that controls laminar organization in the mammalian brain - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Identification of biological targets through the correlation between cell line chemosensitivity and protein expression pattern - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. In vivo drug target discovery: identifying the best targets from the genome - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Binding Affinity | Malvern Panalytical [malvernpanalytical.com]
- 6. High-Precision Protein Binding Affinity Measurement with FIDA Technology | Fidabio [fidabio.com]
- 7. fluidic.com [fluidic.com]
- 8. Identification and mechanism of action of the plant defensin NaD1 as a new member of the antifungal drug arsenal against *Candida albicans* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. TNF Signaling Pathway Is the Key Pathway Regulated by Disitamab Vedotin in Bladder Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. NEDD8-activating enzyme E1 regulatory subunit [receptor.ai]
- 12. go.drugbank.com [go.drugbank.com]

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)